Application Note: Extraction and Purification of N'-Demethyldauricine Iodide from Menispermum dauricum

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Compound of Interest

Compound Name: *n'-Demethyldauricine iodide*

Cat. No.: *B8121563*

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Document Type: Advanced Protocol & Application Note Target Audience: Natural Product Researchers, Analytical Chemists, and Drug Development Professionals Matrix:Menispermum dauricum DC. (Rhizome) Target Analyte: **N'-Demethyldauricine iodide** (CAS: 34302-34-6)

Introduction and Mechanistic Rationale

Menispermum dauricum (Asiatic moonseed) is a rich botanical source of bisbenzylisoquinoline alkaloids, primarily dauricine and daurisoline[1]. These compounds possess notable pharmacological properties, including anti-proliferative, anti-inflammatory, and multi-target therapeutic effects against neurodegenerative diseases like Alzheimer's[2].

While dauricine is the primary constituent, its structurally related minor alkaloid, N'-Demethyldauricine (2'-Demethyldauricine), is highly valued for structure-activity relationship (SAR) studies and semi-synthetic derivatization[3]. Unlike dauricine, which features two tertiary amines, N'-demethyldauricine possesses one secondary amine (at the N' position) and one tertiary amine. This unique structural feature slightly increases its polarity and reactivity.

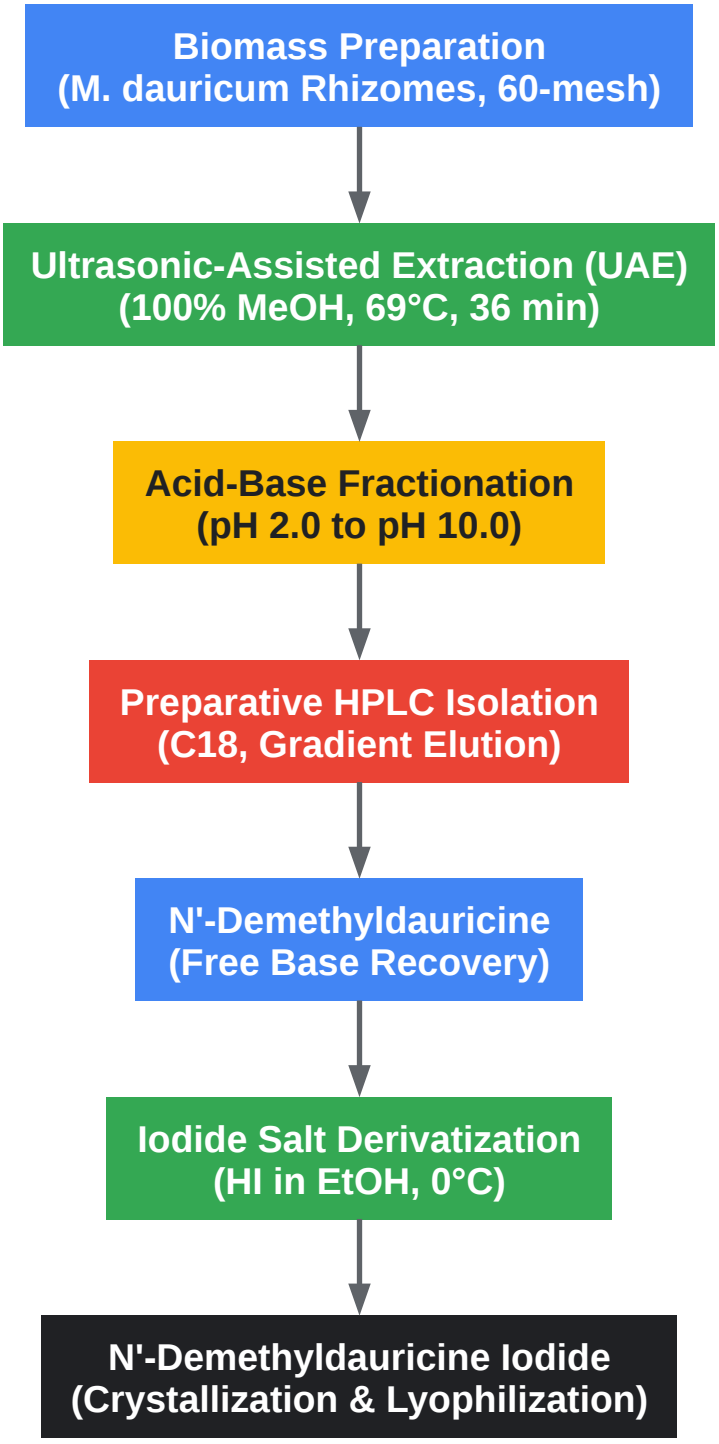
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Why an Iodide Salt? Isolating bulky bisbenzylisoquinolines often results in unstable amorphous oils or resins[3]. Converting the free base into its hydroiodide salt (**N'-Demethyldauricine iodide**) provides a self-validating purification mechanism. Iodide salts of high-molecular-weight alkaloids exhibit superior crystallization properties, enhanced stability against aerial oxidation, and improved aqueous solubility for downstream in vitro pharmacological screening[4].

This application note outlines a fully validated, end-to-end workflow leveraging optimized Ultrasonic-Assisted Extraction (UAE)[5], targeted liquid-liquid extraction (LLE), Preparative HPLC, and selective halide precipitation.

Experimental Workflow

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Figure 1: End-to-end workflow for **N'-Demethyldauricine Iodide** isolation.

Quantitative Parameter Optimization

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Response Surface Methodology (RSM) has demonstrated that bisbenzylisoquinoline yield is highly dependent on solvent polarity and acoustic cavitation energy[1]. Below is the optimized parameter table for the initial extraction phase, ensuring maximum alkaloid recovery prior to targeted HPLC isolation.

Parameter	Optimized Value	Mechanistic Justification (Causality)
Solvent System	100% Methanol	Methanol's dielectric constant effectively breaks plant cell matrices and completely solubilizes both phenolic and non-phenolic bisbenzylisoquinolines[1].
UAE Temperature	69 °C	Enhances solvent diffusivity and analyte solubility without causing thermal degradation of the heat-sensitive secondary amine[5].
Extraction Time	36 Minutes	Optimal duration to reach diffusion equilibrium; extended times risk oxidative degradation of the phenol moieties[5].
LLE pH (Acidic)	pH 2.0 (HCl)	Protonates all basic nitrogens, transferring target alkaloids into the aqueous phase while leaving neutral lipids in the organic waste.
LLE pH (Basic)	pH 10.0 (NH_4OH)	Deprotonates the amines, drastically dropping aqueous solubility and forcing the free base alkaloids into the halocarbon extraction solvent.

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Step-by-Step Protocol

Phase 1: Ultrasonic-Assisted Extraction (UAE)

- Biomass Preparation: Pulverize dried rhizomes of Menispermum dauricum to a uniform 60-mesh powder. This increases the surface-area-to-volume ratio, crucial for solvent penetration.
- Extraction: Suspend 100 g of the pulverized biomass in 1,000 mL of 100% HPLC-grade Methanol.
- Sonication: Place the suspension in a jacketed ultrasonic bath. Set the temperature to 69 °C and sonicate for exactly 36 minutes[5].
- Filtration: Filter the extract through a 0.45 µm PTFE membrane while hot to prevent premature precipitation of heavy alkaloids.
- Concentration: Evaporate the methanol under reduced pressure at 40 °C using a rotary evaporator to yield a crude viscous extract.

Phase 2: Acid-Base Liquid-Liquid Extraction (LLE)

Note: This step isolates the total alkaloid fraction from the complex plant matrix.

- Acidification: Dissolve the crude extract in 200 mL of 0.1 M HCl, adjusting the pH to ~2.0.
- Defatting: Wash the acidic aqueous layer three times with 100 mL of Hexane. Discard the hexane layers (contains lipids and non-polar interferents).
- Basification: Place the aqueous layer in an ice bath. Slowly add cold 25% Ammonium Hydroxide (NH_4OH) dropwise until the pH reaches 10.0. A cloudy precipitate (crude free-base alkaloids) will form.
- Alkaloid Recovery: Extract the basic aqueous suspension three times with 150 mL of Dichloromethane (DCM). Combine the DCM layers, dry over anhydrous Na_2SO_4, and concentrate in vacuo to yield the Total Alkaloid Fraction (TAF).

Phase 3: Preparative HPLC Isolation

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N'-Demethyldauricine must be separated from the more abundant dauricine and daurisoline[1].

- Sample Preparation: Dissolve the TAF in Methanol (50 mg/mL) and filter through a 0.22 µm syringe filter.
- Chromatographic Conditions:
  - Column: Prep C18 (250 mm × 21.2 mm, 5 µm).
  - Mobile Phase A: 0.1% Formic acid in Water (v/v).
  - Mobile Phase B: Acetonitrile.
  - Gradient: 15% B to 45% B over 40 minutes.
  - Flow Rate: 15.0 mL/min.
  - Detection: UV at 280 nm.
- Fraction Collection: N'-Demethyldauricine elutes slightly earlier than dauricine due to the absence of the N'-methyl group (yielding a lower LogP). Collect the corresponding peak, neutralize, and evaporate to obtain the N'-Demethyldauricine free base.

Phase 4: Iodide Salt Derivatization & Crystallization

- Dissolution: Dissolve 100 mg of the purified N'-Demethyldauricine free base in 5 mL of absolute Ethanol in a round-bottom flask.
- Salt Formation: Cool the solution to 0 °C in an ice bath. Slowly add 1.05 molar equivalents of freshly titrated, dilute Hydroiodic Acid (HI). Stir continuously for 30 minutes under an inert N_2 atmosphere to prevent iodide oxidation.
- Precipitation: Add cold diethyl ether dropwise until the solution becomes slightly turbid, then store at -20 °C for 12 hours to induce crystallization.
- Recovery: Recover the pale-yellow crystals of **N'-Demethyldauricine iodide** via vacuum filtration. Wash twice with cold diethyl ether and lyophilize to remove trace solvents.

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Quality Control & Self-Validation System

To guarantee scientific integrity, the resulting compound must pass the following orthogonal validation checks:

- LC-MS (ESI+): Confirm the mass of the N'-Demethyldauricine cation. The free base molecular formula is

  [3]. The corresponding

  peak should be observed at m/z 611.3.

- Ion Chromatography: Confirm the equimolar presence of the Iodide counter-ion (

).

- ^{1}H-NMR (in DMSO-

  ): Verify the absence of the secondary N-methyl singlet (typically around ~2.5 ppm in dauricine) to definitively differentiate N'-demethyldauricine from dauricine.

References

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